

Comprehensive Safety and Handling Guide for Lauroyl Lactylate

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Compound of Interest

Compound Name: *Lauroyl lactylate*

CAS No.: *48075-52-1*

Cat. No.: *B12729394*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Lauroyl Lactylate**, including personal protective equipment (PPE), operational protocols, and disposal plans.

Essential Safety Information

Lauroyl Lactylate is generally considered to be of low hazard. However, adherence to proper safety protocols is crucial to minimize any potential risks. The following table summarizes key quantitative safety data for **Lauroyl Lactylate**.

Property	Value
Physical State	Waxy Solid
Melting Point	55-59°C[1]
Boiling Point	460.3°C @ 760 mm Hg (estimated)[2]
Flash Point	>200°F (COC) / 152.9°C (estimated)[2][3]
pH	6.9 (2% aqueous solution) / 4-6[4]
Solubility	Dispersible up to 10% in water[1]
Occupational Exposure Limits	Not established[5][6][7]
Oral LD50 (Rat)	4.88 g/kg to 6.81 g/kg[8]

Personal Protective Equipment (PPE)

When handling **Lauroyl Lactylate**, the following personal protective equipment is recommended to ensure personal safety:

- **Eye Protection:** Safety glasses with side shields or goggles are essential to protect against dust particles and potential splashes.[3][9]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or rubber, should be worn to prevent skin contact.[9][10]
- **Respiratory Protection:** Under normal conditions with adequate ventilation, respiratory protection is not typically required. However, if dust is generated, a NIOSH-approved respirator or a dust mask should be used.[3][7]
- **Body Protection:** A lab coat or other protective clothing is recommended to prevent contamination of personal clothing.[10]

Operational and Disposal Plans

Proper handling, storage, and disposal procedures are critical for maintaining a safe laboratory environment.

Handling and Storage:

- Work in a well-ventilated area to minimize the potential for dust accumulation.[2][11]
- Avoid direct contact with eyes and skin, and prevent inhalation of dust.[2][12]
- Store in a tightly sealed container in a cool, dry place, away from heat, sparks, and open flames.[8][9]
- After handling, wash hands thoroughly.[3]

Spill and Leak Procedures:

- In the event of a spill, wear the appropriate personal protective equipment.
- Ventilate the area of the spill.[3]
- Carefully sweep or vacuum the spilled material and place it into a suitable, sealed container for disposal.[11] Avoid generating dust.[3]
- Wash the spill area with soap and water.[9]

Disposal Plan:

- If possible, recover and reuse the product.
- Otherwise, dispose of **Lauroyl Lactylate** in an authorized landfill or by incineration, in accordance with local, state, and federal regulations.[9]
- Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, it can be punctured to render it unusable and disposed of in a sanitary landfill.[2]

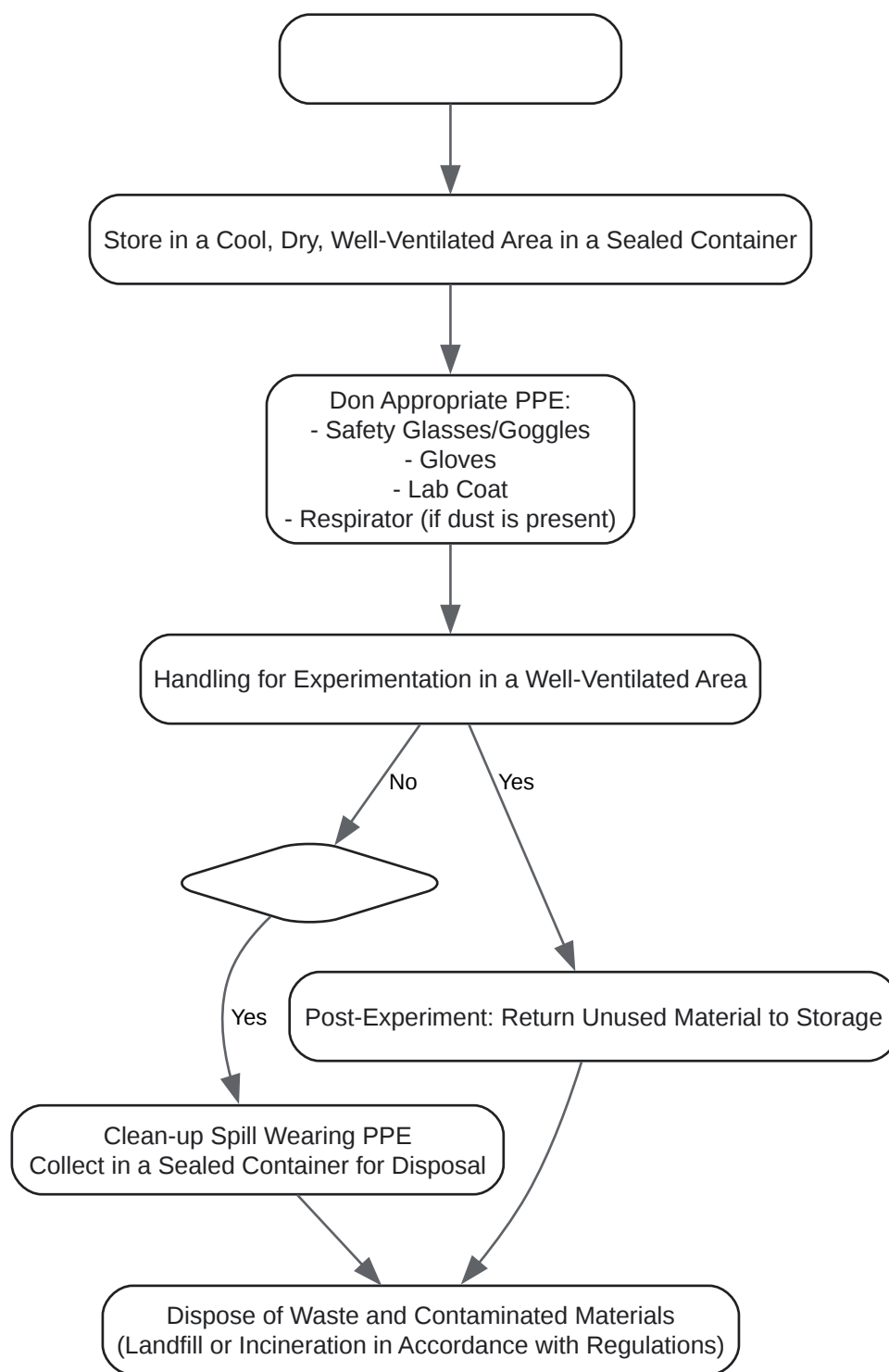
First Aid Measures

In case of exposure to **Lauroyl Lactylate**, follow these first aid procedures:

- Eye Contact: Immediately rinse the eyes with a heavy stream of water for at least 15 to 20 minutes, holding the eyelids open. If irritation persists, seek medical attention.[\[3\]](#)
- Skin Contact: Wash the affected area with soap and plenty of water.[\[3\]](#) If irritation develops or persists, get medical attention.[\[3\]](#)
- Inhalation: Move the individual to fresh air. If symptoms develop or persist, call a physician.[\[3\]](#)
- Ingestion: Seek medical attention. Do not induce vomiting.[\[9\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Lauroyl Lactylate** from receipt to disposal.



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